3-decylpyridine molecular structure and IUPAC name

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Compound of Interest	
Compound Name:	*3-Decylpyridine*
CAS No.:	*59652-33-4*
Cat. No.:	*B1602177*

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Technical Monograph: 3-Decylpyridine

Executive Summary

3-Decylpyridine ($C_{15}H_{25}N$) is a heteroaromatic amphiphile characterized by a pyridine ring substituted at the meta (3-) position with a ten-carbon saturated alkyl chain.[1] Unlike its 4-substituted isomer (a common industrial surfactant intermediate), the 3-isomer is primarily utilized in high-precision research contexts involving corrosion inhibition, supramolecular assembly, and nicotinamide mimicry in drug discovery.

This guide provides a definitive structural analysis, a transition-metal catalyzed synthetic protocol, and a mechanistic breakdown of its surface-active properties.

Structural Identity & Nomenclature

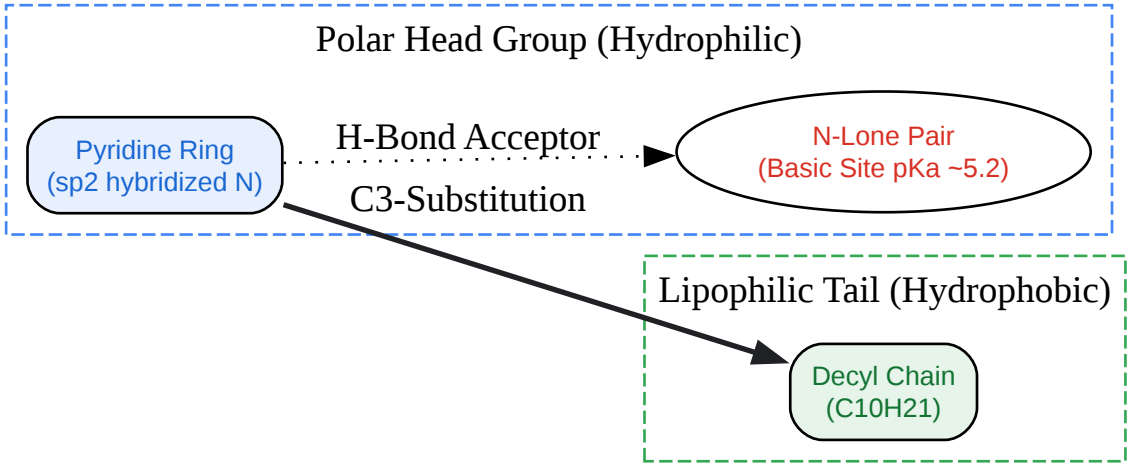
The molecule consists of a polar nitrogenous "head" and a lipophilic "tail," imparting significant surfactant properties.[2]

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Attribute	Specification
IUPAC Name	3-Decylpyridine
Synonyms	3-n-decylpyridine; Pyridine, 3-decyl-
Molecular Formula	$C_{15}H_{25}N$
Molecular Weight	219.37 g/mol
SMILES	CCCCCCCCCCc1cccnc1
InChI Key	Isomer-specific key requires generation; Analogous to 4-isomer YHYRSCXMQFIFNC
CAS RN	Note: Commercially rare.[1][2][3] Often confused with 4-decylpyridine (CAS 1815-99-2).[2][4] Verify isomer specificity in procurement.

Structural Visualization (DOT Diagram)

The following diagram illustrates the connectivity and the amphiphilic divide essential for its function.



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Figure 1: Structural segmentation of **3-decylpyridine** highlighting the amphiphilic boundary.

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Physicochemical Profile

Understanding the physical behavior of **3-decylpyridine** is critical for formulation.[2]

- Amphiphilicity: The molecule exhibits a "head-tail" topology.[2] The pyridine nitrogen provides a dipole moment and basicity (pKa ≈ 5.2), allowing protonation in acidic media (forming the pyridinium cation). The C10 tail drives self-assembly into micelles or adsorption onto non-polar surfaces.[2]
- Solubility: Insoluble in water (neutral pH); miscible with ethanol, diethyl ether, and chloroform. Soluble in dilute aqueous acid (HCl) due to pyridinium salt formation.[2]
- Boiling Point: Predicted >280°C (based on 4-decylpyridine data).[2]
- Density: ~0.90–0.92 g/mL.[2]

Synthetic Protocol: Nickel-Catalyzed Kumada Coupling

While older Chichibabin condensations yield mixtures, modern drug development requires regiospecificity.[2] The Kumada-Corriu Cross-Coupling is the preferred method for synthesizing **3-decylpyridine** with high isomeric purity.[2]

Reaction Scheme

Detailed Methodology

Safety Pre-check: Grignard reagents are pyrophoric. 3-Bromopyridine is toxic.[2] Perform all steps under inert atmosphere (Argon/Nitrogen).

Reagents:

- 3-Bromopyridine (1.0 eq)[5]
- Decylmagnesium bromide (1.2 eq, 1.0 M in diethyl ether)
- [1,3-Bis(diphenylphosphino)propane]dichloronickel(II) ($Ni(dppp)Cl_2$, 2 mol%)

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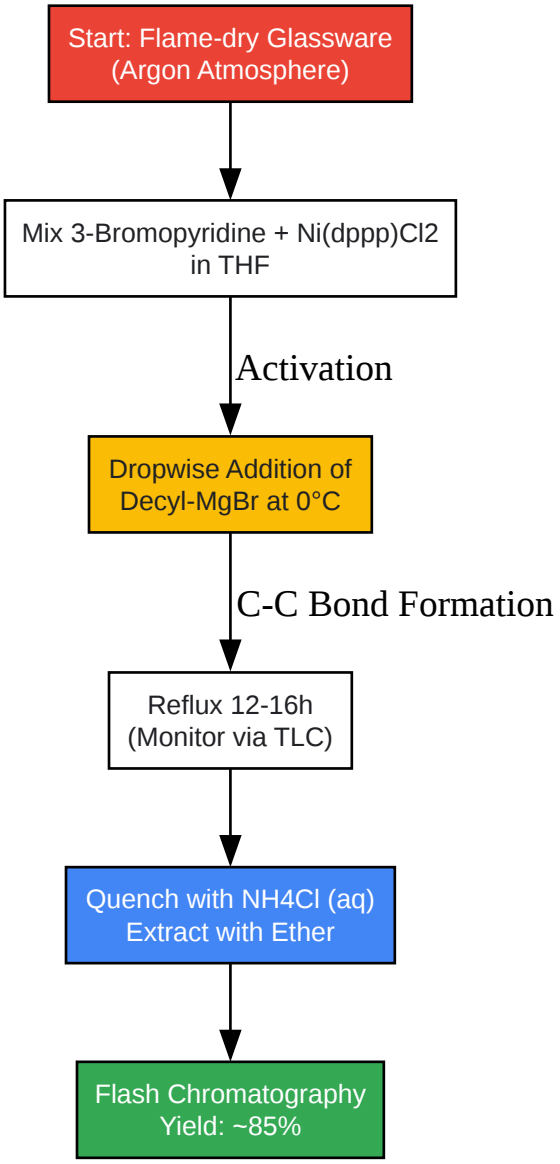
- Anhydrous THF (Solvent)

Step-by-Step Protocol:

- Catalyst Activation: In a flame-dried 3-neck round bottom flask equipped with a reflux condenser and dropping funnel, suspend Ni(dppp)Cl_2 in anhydrous THF under Argon.
- Substrate Addition: Add 3-bromopyridine to the catalyst suspension. Stir at room temperature for 10 minutes.
- Grignard Addition (Critical Step): Cool the mixture to 0°C in an ice bath. Slowly add the Decylmagnesium bromide solution dropwise over 30 minutes.
  - Observation: The solution should change color (often brown to orange/red) indicating active catalytic species.[2] Exotherms must be controlled.
- Reflux: Once addition is complete, remove the ice bath and heat the reaction to reflux (66°C) for 12–16 hours.
  - Monitoring: Use TLC (Hexane:EtOAc 8:2) to monitor the consumption of 3-bromopyridine. [2]
- Quench & Workup: Cool to 0°C. Carefully quench with saturated aqueous NH_4Cl. Extract the aqueous layer 3x with Diethyl Ether.[2]
- Purification: Dry combined organics over $MgSO_4$, filter, and concentrate. Purify via flash column chromatography (Silica gel, Gradient Hexane -> 5% EtOAc/Hexane).

Synthesis Workflow Diagram

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Figure 2: Operational workflow for the Kumada coupling synthesis of **3-decylpyridine**.

Functional Applications

Corrosion Inhibition (Surface Science)

Alkylpyridines are premier corrosion inhibitors for steel in acidic environments (e.g., HCl pickling).

- Mechanism: Mixed-mode adsorption.[2]

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- Chemisorption: The lone pair on the Nitrogen atom coordinates with empty d-orbitals of Iron (Fe) on the steel surface.[2]
- Physisorption: In acid, the protonated pyridinium cation (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

) electrostatically attracts to the negatively charged metal surface (due to adsorbed

  ions).
- Hydrophobic Barrier: The 10-carbon tail orients away from the metal, creating a hydrophobic exclusion zone that repels water and acid ions.[2]

Biological Relevance (Pharma)[6][7][8]

- Marine Natural Product Analogs: 3-alkylpyridines are structurally related to toxins found in marine sponges (e.g., Haliclona sp.), which exhibit cytotoxicity against tumor cell lines.[2]
- Drug Delivery: The amphiphilic nature allows **3-decylpyridine** to act as a co-surfactant in liposomal formulations, potentially modulating membrane permeability for drug uptake.

References

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